

Technical Support Center: Improving the Efficacy of AC-24055 Formulations

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Compound of Interest

Compound Name: AC-24,055

Cat. No.: B1666484

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Introduction

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with AC-24055 formulations. The information is designed to address common challenges encountered during experiments and to ensure the effective application of this compound.

Compound Information

AC-24055, also known as 1-(3-Acetamidophenyl)-3,3-dimethyltriazene, is a chemical compound with the molecular formula C10H14N4O and a molar mass of 206.24 g/mol [\[1\]](#) It has been identified as an antifeeding compound and has shown inhibitory effects on the digestive enzymes of *Spodoptera littoralis* larvae.[\[2\]](#)

Property	Value	Reference
CAS Number	1933-50-2	[1]
Molecular Formula	<chem>C10H14N4O</chem>	[1]
Molar Mass	206.24 g/mol	[1]
Melting Point	158 °C	[1]
Boiling Point	345.1°C (estimated)	[1]

Frequently Asked Questions (FAQs)

Q1: What is the primary known biological activity of AC-24055?

A1: AC-24055 is described as an antifeeding compound.^[2] Research has indicated that it has an inhibitory effect on the digestive enzymes of *Spodoptera littoralis* larvae.^[2]

Q2: Where can I source AC-24055 for my research?

A2: AC-24055 is available from several chemical suppliers. A few examples include Shanghai Amole Biotechnology Co., Ltd., and MedChemExpress (MCE).^[1]

Troubleshooting Guide

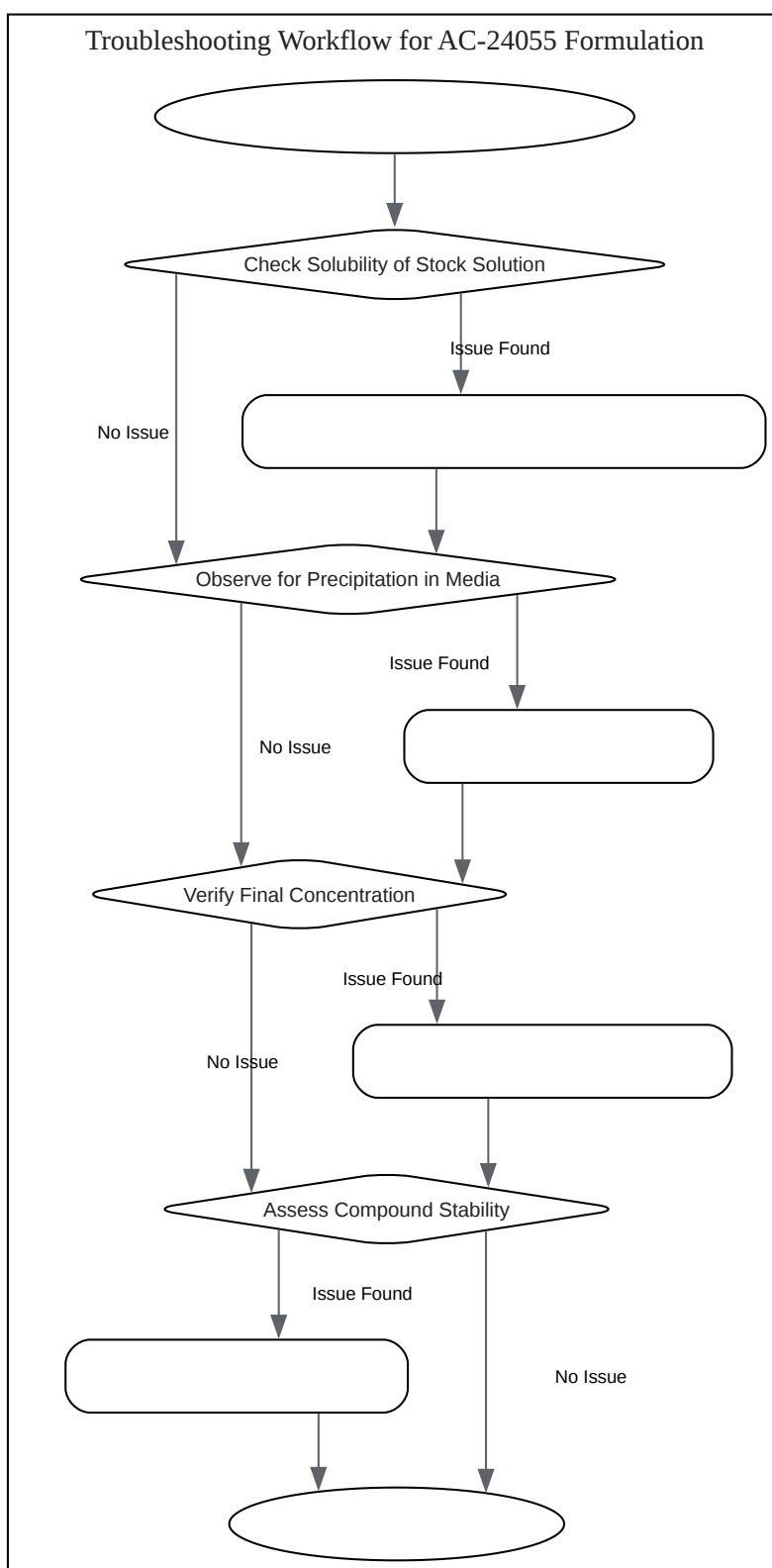
Due to the limited publicly available data on AC-24055, this troubleshooting guide is based on general principles for working with similar chemical compounds in a research setting.

Issue	Potential Cause	Recommended Solution
Low Solubility	The solvent may not be appropriate for the chemical structure of AC-24055.	<ul style="list-style-type: none">- Try a range of biocompatible solvents (e.g., DMSO, ethanol) to find the most suitable one.- Gentle heating or sonication may aid in dissolution.- Always prepare a fresh solution before each experiment.
Precipitation in Media	The compound may not be stable or soluble in the aqueous environment of the cell culture or assay buffer.	<ul style="list-style-type: none">- Reduce the final concentration of the compound in the media.- Increase the concentration of the solubilizing agent (e.g., DMSO), ensuring it remains within a non-toxic range for your experimental system.- Evaluate the pH of the media, as pH can affect compound solubility.
Inconsistent Experimental Results	This could be due to compound degradation, improper storage, or variability in formulation preparation.	<ul style="list-style-type: none">- Store the compound under the supplier's recommended conditions (typically cool and dry, protected from light).- Prepare fresh dilutions from a stock solution for each experiment.- Ensure accurate and consistent pipetting and mixing techniques.
Lack of Biological Effect	The compound may not be active in the specific assay or model system being used, or the concentration may be too low.	<ul style="list-style-type: none">- Perform a dose-response experiment to determine the optimal effective concentration.- Review the literature for the known mechanisms of action of similar compounds to ensure the assay is

appropriate. - As AC-24055 is noted as an antifeeding compound, its effects may be specific to certain biological pathways or organisms.[2]

Experimental Protocols & Visualizations

Currently, there is a lack of detailed, publicly available experimental protocols and signaling pathway information specifically for AC-24055. The following diagram provides a general workflow for troubleshooting formulation issues.



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Caption: A general workflow for troubleshooting common issues with experimental formulations.

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References

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